

Chemical Profile & Sourcing

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Deoxylapachol

CAS No.: 3568-90-9

Cat. No.: S574736

Get Quote

Here is a summary of its fundamental chemical characteristics and natural origins:

Property	Description
CAS Registry Number	3568-90-9 [1]
Molecular Formula	C ₁₅ H ₁₄ O ₂ [1] [2]
Molecular Weight	226.27 g/mol [1] [2]
Physical Description	Yellow oil [1] [2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone [1] [2]
Natural Sources	Teak wood (<i>Tectona grandis</i>) [1] [3], leaves of <i>Catalpa ovata</i> [2], New Zealand brown alga <i>Landsburgia quercifolia</i> [4]

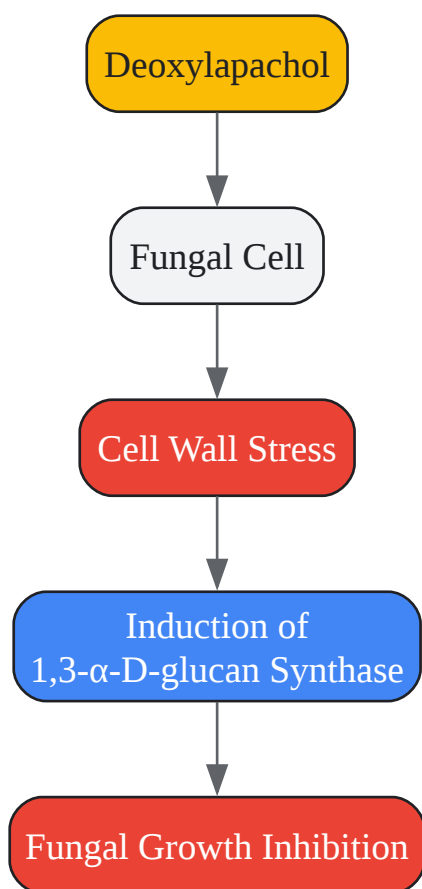
Biological Activities and Experimental Evidence

Deoxylapachol exhibits significant biological activities, with research providing insights into its mechanisms of action.

Activity	Experimental Findings & Significance	Source/Model
Antifungal Activity	Induces fungal cell wall stress; inhibits brown rot fungi (<i>Gloeophyllum sepiarium</i> , <i>G. trabeum</i>) and white rot fungi (<i>Merulius tremellosus</i> , <i>Phlebia brevispora</i>) [2].	<i>Aspergillus niger</i> transgenic strains; standard antifungal assays [2]
Cytotoxic/Anticancer Activity	Major cytotoxic component of New Zealand brown alga; stated to have anti-cancer activity [4].	<i>In vitro</i> studies (specific cell lines not detailed in results) [4]
Allergenicity	Main allergen identified in teak (<i>Tectona grandis</i>); sensitization often concerns people involved in woodwork [1].	Occupational health studies [1]
Mutagenicity	Acetone extracts of Indonesia teak wood containing deoxylapachol and its isomer showed mutagenicity in Ames tests [3].	<i>Salmonella typhimurium</i> Ames test [3]

Proposed Antifungal Mechanism of Action

Research on **deoxylapachol** isolated from teak sawdust suggests it can induce stress on the fungal cell wall. The following diagram illustrates this proposed mechanism based on a study using transgenic *Aspergillus niger* strains designed to detect cell wall damage [2]:



[Click to download full resolution via product page](#)

Pharmacological Context of Naphthoquinones

Deoxylapachol belongs to the **naphthoquinone** class, which are recognized as common substructures in many natural products with diverse pharmacological activities, including anticancer, antimalarial, and antileishmanial effects [5]. While **deoxylapachol** itself is primarily investigated for its antifungal role, other well-studied naphthoquinones like **lapachol** and **β-lapachone** have been evaluated as anticancer drug candidates, with mechanisms involving DNA topoisomerase-II inhibition [5].

Key Experimental Protocols

For researchers looking to work with **deoxylapachol**, here are methodologies adapted from the cited literature:

- **Antifungal Assay (Anti-Wood Rot Activity) [2]**

- **Test Organisms:** Brown rot fungi (e.g., *Gloeophyllum sepiarium* CBS 353.74, *G. trabeum* CBS 318.50) and white rot fungi (e.g., *Merulius tremellosus* CBS 280.73, *Phlebia brevispora* CBS 509.92).
- **Method:** The isolated compound is tested for its ability to inhibit fungal growth. Activity is measured as percentage inhibition compared to a control.
- **Isolation Note:** The compound can be isolated from a sawdust chloroform-methanol (1:1) extract using Centrifugal Partition Chromatography (CPC) with a solvent system of n-hexane-MeOH-H₂O (50:47.5:2.5).

- **Mechanism Study (Fungal Cell Wall Stress) [2]**

- **Model System:** Use transgenic strains of *Aspergillus niger* engineered to show induction of the 1,3- α -D-glucan synthase gene upon cell wall damage.
- **Procedure:** Treat the transgenic fungal strains with **deoxylapachol**. Induction of the glucan synthase gene serves as a specific indicator that the compound is triggering cell wall stress.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. deoxylapachol manufacturers and suppliers [chemicalbook.com]
2. Deoxylapachol | CAS:3568-90-9 | Manufacturer ChemFaces [chemfaces.com]
3. Mutagenicity of Tectona grandis Wood Extracts and Their ... [pmc.ncbi.nlm.nih.gov]
4. Medchemexpress LLC HY-N3733 5mg ... [fishersci.com]
5. Bioorganic & Medicinal Chemistry [sciencedirect.com]

To cite this document: Smolecule. [Chemical Profile & Sourcing]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b574736#what-is-deoxylapachol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com